

Vatalanib reconstitution DMSO stock solution preparation

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Compound Focus: Vatalanib

CAS No.: 212141-54-3

Cat. No.: S546621

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Chemical Properties and Formulation

Vatalanib (PTK787/ZK 222584) is a small molecule protein kinase inhibitor that potently targets vascular endothelial growth factor receptors (VEGFRs), platelet-derived growth factor receptor (PDGFR), and c-Kit to inhibit angiogenesis [1] [2]. It is orally active and has been investigated in clinical trials for various advanced solid tumors, though it remains in the investigational stage [1] [2].

Basic Chemical and Physical Properties

- **Molecular Formula:** $C_{20}H_{15}ClN_4$ [3] [1] [2]
- **Molar Mass:**
 - **Free base:** 346.81-346.82 g/mol [3] [1] [2]
 - **Dihydrochloride salt** (as supplied by some vendors): 419.73 g/mol [4]. The molecular formula for the salt is $C_{20}H_{15}ClN_4 \cdot 2HCl$ [4].
- **CAS Number:**
 - **Free base:** 212141-54-3 [3] [2]
 - **Salt form:** 212141-51-0 [4]
- **Purity:** Typically >99% [4] [3]
- **Physical Form:** Light yellow to yellow solid [3]

Solubility

Vatalanib is highly soluble in DMSO and also soluble in water, facilitating the preparation of concentrated stock solutions.

Table 1: Solubility Profile of **Vatalanib**

| Solvent | Solubility | Notes |
|---------|--|---|
| DMSO | 20 mg/mL [4] or 62.5 mg/mL (~180 mM) [3] | Hygroscopic; use newly opened DMSO for reconstitution [3] |
| Water | 100 mg/mL [4] | - |

Stock Solution Preparation and Storage

Protocol: Preparation of 10 mM **Vatalanib** Stock Solution in DMSO

Objective: To prepare a standardized 10 mM stock solution of **vatalanib** in DMSO for use in *in vitro* cellular assays.

Materials:

- **Vatalanib** lyophilized powder (e.g., 5 mg) [4]
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Microcentrifuge tubes (sterile, 1.5 mL)
- Analytical balance
- Micropipettes and sterile tips
- Vortex mixer
- Sonicator (optional)

Procedure:

- **Weigh the compound:** Accurately weigh out 5 mg of **vatalanib** lyophilized powder [4].
- **Calculate required solvent volume:** For a 10 mM stock solution, reconstitute the 5 mg in 1.19 mL of anhydrous DMSO [4].
 - *Calculation basis:* Using the molecular weight of the dihydrochloride salt (419.73 g/mol):
 - Moles = Mass (g) / MW = 0.005 g / 419.73 g/mol $\approx 1.19 \times 10^{-5}$ mol
 - Volume (L) = Moles / Concentration = 1.19×10^{-5} mol / 0.01 mol/L = 0.00119 L = 1.19 mL
- **Reconstitute:** Add 1.19 mL of DMSO directly to the vial containing the 5 mg powder or to the powder in a microcentrifuge tube.
- **Mix thoroughly:** Vortex the mixture vigorously for 1-2 minutes until the powder is completely dissolved. A brief sonication in a water bath (5-10 minutes) can be used to ensure complete dissolution if necessary.
- **Aliquot:** Dispense the stock solution into small, single-use aliquots (e.g., 20-50 μ L) in sterile microcentrifuge tubes to minimize freeze-thaw cycles [4].

Storage and Stability

Proper storage is critical for maintaining the stability and potency of **vatalanib** stock solutions.

Table 2: Storage Conditions for **Vatalanib** Stock Solutions

| Form | Temperature | Atmosphere | Stability |
|---------------------|----------------|--------------------------------------|--------------------|
| Lyophilized Powder | -20°C | Desiccated, protected from light [4] | 24 months [4] |
| DMSO Stock Solution | -20°C or -80°C | Protected from light [4] [3] | 3-6 months [4] [3] |

Important Storage Notes:

- **Aliquoting:** Aliquot the stock solution to avoid multiple freeze-thaw cycles, which can lead to a loss of potency [4].
- **Solution Stability:** Once reconstituted in DMSO, use the solution within 3 months to prevent loss of potency [4]. Solutions stored at -80°C can be stable for up to 6 months [3].
- **Hygroscopicity:** Hygroscopic DMSO can absorb water and impact solubility; always use newly opened DMSO for reconstitution [3].

Key Experimental Protocols

Protocol: Inhibition of VEGF-Induced VEGFR-2 Phosphorylation

Objective: To assess the inhibitory effect of **vatalanib** on VEGF-induced VEGFR-2 phosphorylation in cells.

Cell Lines: CHO cells transfected with VEGFR-2 or HEK293 cells expressing VEGFR-2 [3].

Reagents:

- Cell culture medium and supplements
- Recombinant VEGF
- **Vatalanib** stock solution (10 mM in DMSO)
- DMSO (vehicle control)
- Lysis buffer (RIPA buffer with protease and phosphatase inhibitors)
- Phospho-VEGFR-2 (Tyr1175) ELISA kit or materials for Western blotting

Procedure:

- **Cell seeding and culture:** Seed cells in appropriate culture plates and grow to 70-80% confluence.
- **Pretreatment:** Pretreat cells with varying concentrations of **vatalanib** (e.g., 0.5-50 μM) for 0.5-2 hours prior to VEGF stimulation [4]. Include a vehicle control (DMSO at the same final concentration).
- **Stimulation:** Stimulate cells with VEGF (e.g., 50 ng/mL) for a predetermined time (e.g., 10 minutes).
- **Cell lysis:** Lyse cells in ice-cold lysis buffer.
- **Analysis:** Determine the levels of phosphorylated VEGFR-2 using an ELISA [3] or Western blotting.

Expected Outcome: **Vatalanib** inhibits VEGF-induced VEGFR-2 phosphorylation with an IC_{50} of 34 nM in CHO cells and 21 nM in HEK293 cells [3].

Protocol: Inhibition of VEGF-Induced HUVEC Proliferation

Objective: To evaluate the anti-proliferative effect of **vatalanib** on VEGF-stimulated human umbilical vein endothelial cells (HUVECs).

Cell Line: HUVECs.

Reagents:

- Endothelial Cell Growth Medium (EGM-2)
- Recombinant VEGF

- **Vatalanib** stock solution (10 mM in DMSO)
- DMSO (vehicle control)
- WST-8 or MTT cell proliferation assay kit

Procedure:

- **Cell seeding:** Seed HUVECs in 96-well plates at a density of 2,000-5,000 cells/well in basal medium and allow to adhere overnight.
- **Treatment:** Treat cells with **vatalanib** (e.g., a concentration range from 1 nM to 1 μ M) for 1 hour before adding VEGF (e.g., 10-50 ng/mL) [3]. Include controls (untreated, VEGF-only, vehicle control).
- **Incubation:** Incubate the cells for 3 days [3].
- **Viability assay:** Add WST-8 or MTT reagent and incubate according to the manufacturer's instructions. Measure the absorbance.

Expected Outcome: **Vatalanib** inhibits VEGF-induced HUVEC proliferation with an IC₅₀ of 33 nM [3].

Biological Activity and Key Data

Vatalanib is a multi-targeted tyrosine kinase inhibitor with potent activity against key receptors involved in angiogenesis.

Table 3: Kinase Inhibition Profile of **Vatalanib**

| Target Kinase | IC ₅₀ Value | Experimental Context |
|-----------------|------------------------|----------------------------------|
| VEGFR-2 (KDR) | 37 nM [4] [3] | <i>In vitro</i> kinase assay [4] |
| VEGFR-1 (Flt-1) | 77 nM [4] | <i>In vitro</i> kinase assay [4] |
| VEGFR-3 (Flt-4) | 640 nM [4] | <i>In vitro</i> kinase assay [4] |
| PDGFR- β | 580 nM [3] | - |
| c-Kit | 730 nM [3] | - |

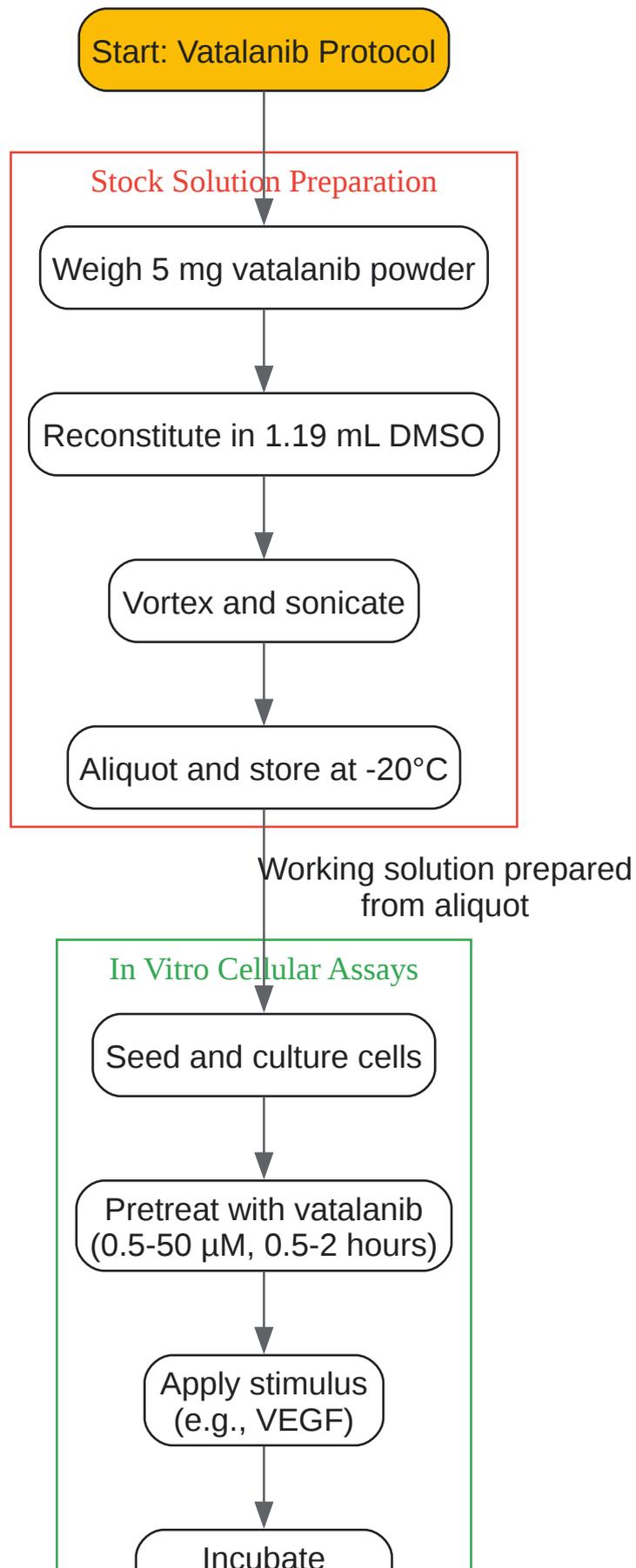
Table 4: Cellular Activity of **Vatalanib** in Various Cell Lines

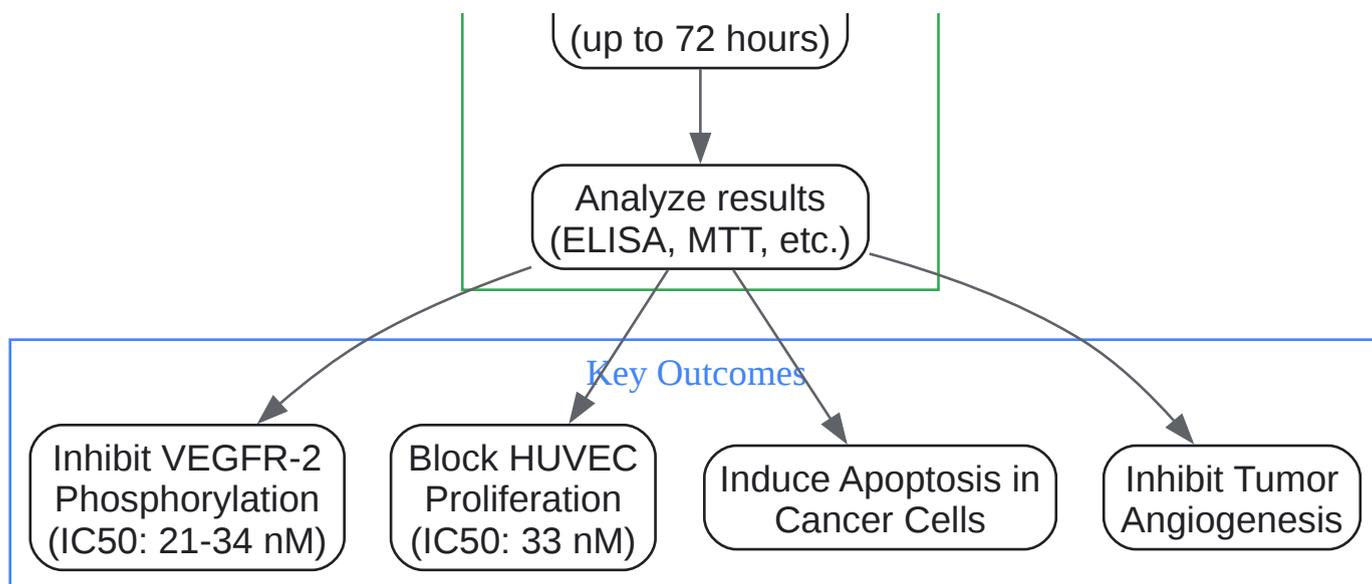
| Cell Line | Assay Type | IC ₅₀ / Effect | Context |
|--|---|---------------------------|----------------------------------|
| HUVEC | VEGF-induced proliferation inhibition [3] | 33 nM [3] | WST-8 assay, 3-day treatment [3] |
| CHO (VEGFR-2 transfected) | Inhibition of VEGF-induced VEGFR-2 phosphorylation [4] [3] | 34 nM [4] | ELISA, 8 μM ATP [3] |
| HEK293 (VEGFR-2 expressing) | Inhibition of VEGFR-2 phosphorylation [3] | 21 nM [3] | Cell-based ELISA [3] |
| A549 (Human lung carcinoma) | Cytotoxicity/Growth Inhibition [3] | 21.16 μM [3] | MTT assay, 72-hour treatment [3] |
| HT-29 (Human colon carcinoma) | Cytotoxicity/Growth Inhibition [3] | 22.11 μM [3] | MTT assay, 72-hour treatment [3] |
| MDA-MB-231 (Human breast cancer) | Cytotoxicity/Growth Inhibition [3] | 57.72 μM [3] | MTT assay, 72-hour treatment [3] |
| Multiple Myeloma Cells (MM.1S) | Proliferation inhibition; blocks VEGF-induced ERK phosphorylation and migration [4] | Dose-dependent [4] | - |
| Chronic Lymphocytic Leukemia (CLL) Cells | Induction of apoptosis [4] | Dose-dependent [4] | - |

Mechanism of Action and Signaling Pathway

Vatalanib exerts its antiangiogenic effects by selectively inhibiting the tyrosine kinase activity of VEGF receptors (VEGFR-1, -2, -3), PDGFR-β, and c-Kit [4] [1] [2]. This inhibition blocks downstream pro-survival and proliferative signaling pathways (such as ERK) in endothelial cells, thereby suppressing tumor angiogenesis and growth [4] [2].

Below is a workflow diagram summarizing the experimental process from stock preparation to key assays and outcomes:





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Important Safety and Handling Notes

- **Research Use Only:** **Vatalanib** is labeled "For Research Use Only" and has not been approved by the FDA or other regulatory agencies for any purpose. It is not for diagnostic or therapeutic use in humans [4] [3].
- **General Handling:** Always wear appropriate personal protective equipment (PPE) including lab coat, gloves, and safety glasses when handling the compound.
- **DMSO Caution:** Be aware that DMSO is an efficient solvent for transporting chemicals through the skin. Handle DMSO solutions with extra care.
- **Waste Disposal:** Dispose of all waste materials according to your institution's hazardous chemical waste regulations.

Conclusion

This document provides detailed protocols for preparing **vatalanib** stock solutions in DMSO and outlines key methodologies for assessing its biological activity in *in vitro* models. The high solubility of **vatalanib** in DMSO allows for easy preparation of concentrated stocks, facilitating its use in cellular assays to study

angiogenesis and tyrosine kinase inhibition. Adherence to the recommended storage conditions and experimental procedures will ensure reliable and reproducible results in research settings.

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